

Technical Guide: Solubility Properties & Preparation of BAPTA-Na4

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: BAPTA-Na4

CAS No.: 126824-24-6

Cat. No.: B1667741

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Solvent Compatibility: Water vs. DMSO

Executive Summary: The "Salt vs. Ester" Dichotomy

In calcium signaling research, the most frequent cause of experimental failure with BAPTA is the conflation of its three chemical forms: the Free Acid, the Tetrasodium Salt (Na₄), and the Acetoxymethyl (AM) Ester.^[1]

This guide focuses on **BAPTA-Na₄**. Unlike the cell-permeable AM ester (which requires DMSO), **BAPTA-Na₄** is a highly polar, ionic species designed for aqueous solubility. Attempting to dissolve **BAPTA-Na₄** in DMSO is a fundamental protocol error that results in poor solubility and precipitation.^[1]

Quick Reference: Solubility Matrix

Chemical Form	Primary Solvent	Solubility Limit	Application
BAPTA-Na ₄ (Salt)	Water / Buffer	~50 mM (approx. 30 mg/mL)	Extracellular chelation; Intracellular via patch pipette/microinjection. [1]
BAPTA-AM (Ester)	DMSO	~25 mM	Intracellular loading (membrane permeable).[1]
BAPTA (Free Acid)	DMSO / alkali	Variable	Specialized synthesis; requires pH adjustment to dissolve in water.[1]

Scientific Analysis: Water vs. DMSO Solubility[1][2] [3]

Aqueous Solubility (The Standard)

BAPTA-Na₄ is the tetrasodium salt of BAPTA.[1] Its high solubility in water is driven by the ionic dissociation of the four sodium carboxylate groups.[1]

- Mechanism: In water, the lattice energy of the crystalline solid is overcome by the hydration of the Na⁺ ions and the carboxylate anions.[1]
- Protocol Limit: While theoretical saturation can reach ~100 mM, practical stock solutions are best prepared at 10–50 mM.[1]
- pH Dependency: **BAPTA-Na₄** is naturally basic in solution.[1] It dissolves readily at neutral to basic pH.[1] Acidifying the solution (pH < 6) can protonate the carboxyl groups, converting the salt back toward the free acid form, which precipitates out of water.[1]

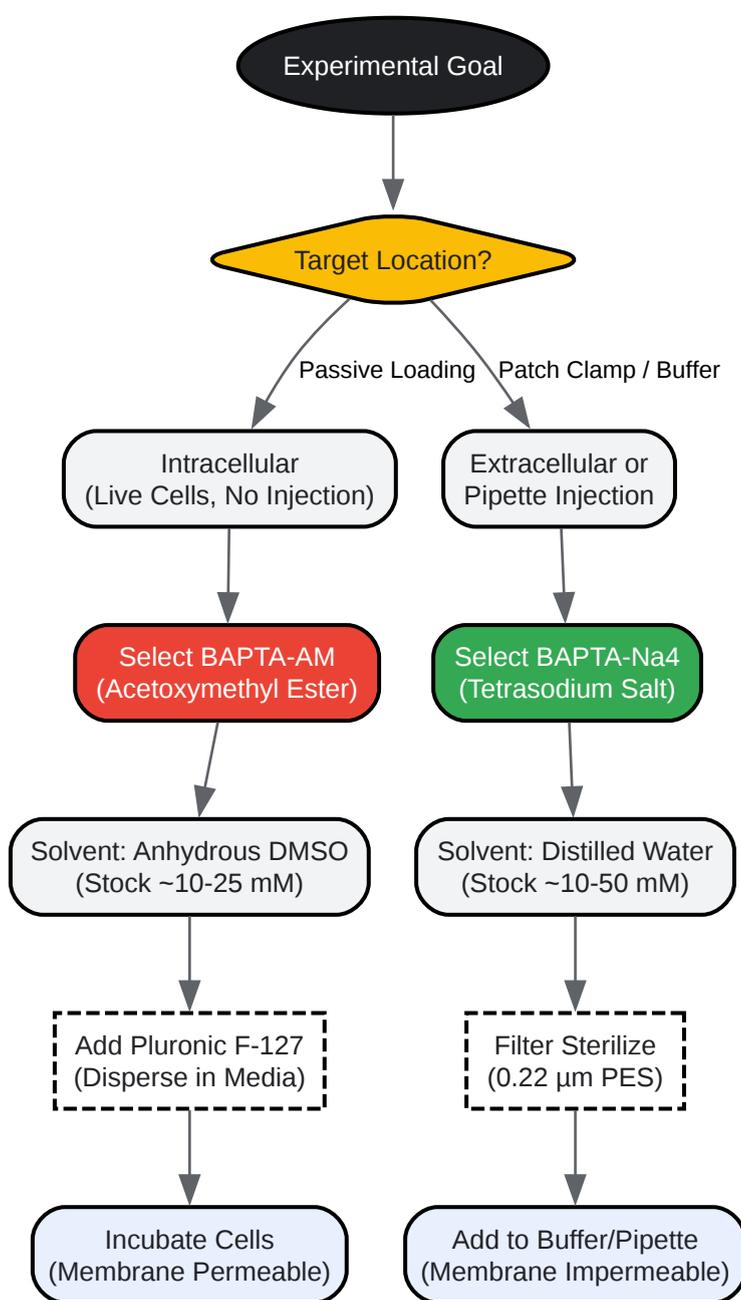
DMSO Solubility (The Misconception)

Researchers often default to DMSO for all "drug-like" small molecules.^[1] This is incorrect for **BAPTA-Na4**.

- The Problem: DMSO is a polar aprotic solvent.^[1] While it solvates organic molecules (like BAPTA-AM) well, it is poor at solvating highly ionic species like tetrasodium salts.^[1]
- Outcome: Adding **BAPTA-Na4** directly to anhydrous DMSO often results in a cloudy suspension or a "gummy" precipitate that refuses to dissolve.^[1]
- Correction: If an organic solvent is absolutely required (rare for Na4), it must be mixed with water, but Water remains the obligatory primary solvent.^[1]

Decision Framework & Workflow

The following diagram illustrates the critical decision path for selecting the correct BAPTA form and the subsequent preparation workflow.



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Figure 1: Decision matrix for BAPTA selection and solvent workflows.[1] Green path indicates the correct workflow for **BAPTA-Na4**.

Validated Preparation Protocol: BAPTA-Na4 Stock

Objective: Prepare a 50 mM **BAPTA-Na4** Stock Solution (10 mL). Materials: **BAPTA-Na4** (MW ~564.4 g/mol for anhydrous; check bottle for hydrate MW), Milli-Q Water (18.2 MΩ), 0.22 μm

Syringe Filter.[1]

Step-by-Step Methodology

- Calculate Mass:
 - Formula:
[1]
 - Example (Anhydrous):
[1]
 - Critical Note: Check the label.[1] If you have the hydrate form, adjust MW accordingly.[1]
- Dissolution:
 - Add the weighed powder to a sterile tube.[1]
 - Add approx. 80% of the final volume (8 mL) of Milli-Q Water.[1]
 - Vortex vigorously.[1] The salt should dissolve rapidly at room temperature.[1]
- pH Check (Self-Validation Step):
 - Check pH.[1][2][3][4] It should be slightly basic.
 - If using this for a patch-clamp internal solution, you must titrate the pH after adding BAPTA, as BAPTA has buffering capacity.[1]
- Volume Adjustment:
 - Add water to reach the final volume (10 mL).
- Sterilization:
 - Pass through a 0.22 μm PES (Polyethersulfone) filter.[1] Nylon filters are also acceptable.
[1]

- Storage:
 - Aliquot into small volumes (e.g., 100 μ L) to avoid freeze-thaw cycles.
 - Store at -20°C . Stable for >6 months.

Troubleshooting & Stability

The "Precipitation" Issue

If you observe precipitation when adding your **BAPTA-Na4** stock to a physiological buffer:

- Cause 1: Divalent Cation Overload. If the buffer contains high levels of Ca^{2+} or Mg^{2+} , the BAPTA-Ca complex may form.^[1] While usually soluble, extremely high concentrations can alter ionic strength dynamics.^[1]
- Cause 2: pH Shock. Adding the stock to a highly acidic buffer ($\text{pH} < 6$) can protonate the BAPTA, reducing its solubility.^[1]
- Solution: Ensure the receiving buffer is $\text{pH } 7.2\text{--}7.4$ before addition.^[1]

Storage Stability^{[1][2][5][6][8]}

- Temperature: Store solid and stock solutions at -20°C .
- Light: Protect from light.^{[1][5]} Although BAPTA is not a fluorophore, UV exposure can degrade the molecule over long periods.^[1]
- Hygroscopy: **BAPTA-Na4** is hygroscopic.^{[1][6]} Allow the bottle to warm to room temperature before opening to prevent moisture condensation inside the stock bottle.^[1]

References

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- To cite this document: BenchChem. [Technical Guide: Solubility Properties & Preparation of BAPTA-Na₄]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667741#solubility-properties-of-bapta-na4-in-water-vs-dmsol>]

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